

An In-depth Technical Guide to **cis-beta-Octenoic Acid**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-beta-Octenoic acid*

Cat. No.: B15492334

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **cis-beta-Octenoic acid**, a monounsaturated medium-chain fatty acid. It details the compound's chemical identity, including its CAS number and IUPAC name, and summarizes its key physicochemical properties. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry, biochemistry, and drug development by consolidating the available technical information on this compound.

Chemical Identification and Properties

cis-beta-Octenoic acid, also known by its IUPAC name (Z)-oct-3-enoic acid, is a carboxylic acid with the chemical formula $C_8H_{14}O_2$.^[1] Its unique structure, featuring a cis double bond between the third and fourth carbon atoms, imparts specific chemical and physical characteristics.

Table 1: Chemical Identifiers and Properties of **cis-beta-Octenoic Acid**

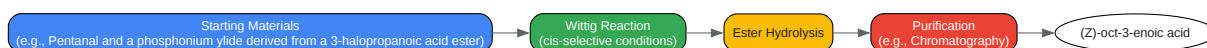
Property	Value	Reference
CAS Number	5169-51-7	[2]
IUPAC Name	(Z)-oct-3-enoic acid	[1]
Molecular Formula	C ₈ H ₁₄ O ₂	[1][2]
Molecular Weight	142.20 g/mol	
Synonyms	cis-3-Octenoic acid, (3Z)- Octenoic acid	[3]

At present, detailed experimental data on the physical properties such as boiling point, melting point, and solubility for the pure cis-isomer are not readily available in the cited literature. For the general compound "3-Octenoic acid," it is described as a white solid with an oily, fatty aroma, slightly soluble in water and soluble in most organic solvents.[4]

Synthesis and Experimental Protocols

While a specific, detailed, step-by-step synthesis protocol for **cis-beta-octenoic acid** was not found in the reviewed literature, general methods for the synthesis of unsaturated fatty acids can be adapted. One common approach involves the Wittig reaction, which is a reliable method for forming carbon-carbon double bonds with stereochemical control.

A plausible synthetic workflow for (Z)-oct-3-enoic acid could be conceptualized as follows:



[Click to download full resolution via product page](#)

Caption: A conceptual workflow for the synthesis of (Z)-oct-3-enoic acid.

Experimental Considerations:

- **Stereoselectivity:** The key to synthesizing the cis isomer is the choice of Wittig reagent and reaction conditions. Using a non-stabilized ylide or specific salt-free conditions generally

favors the formation of the Z-alkene.

- **Purification:** Purification of the final product would likely involve column chromatography to separate the desired cis-isomer from any trans-isomer byproduct and other impurities. Characterization would be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.

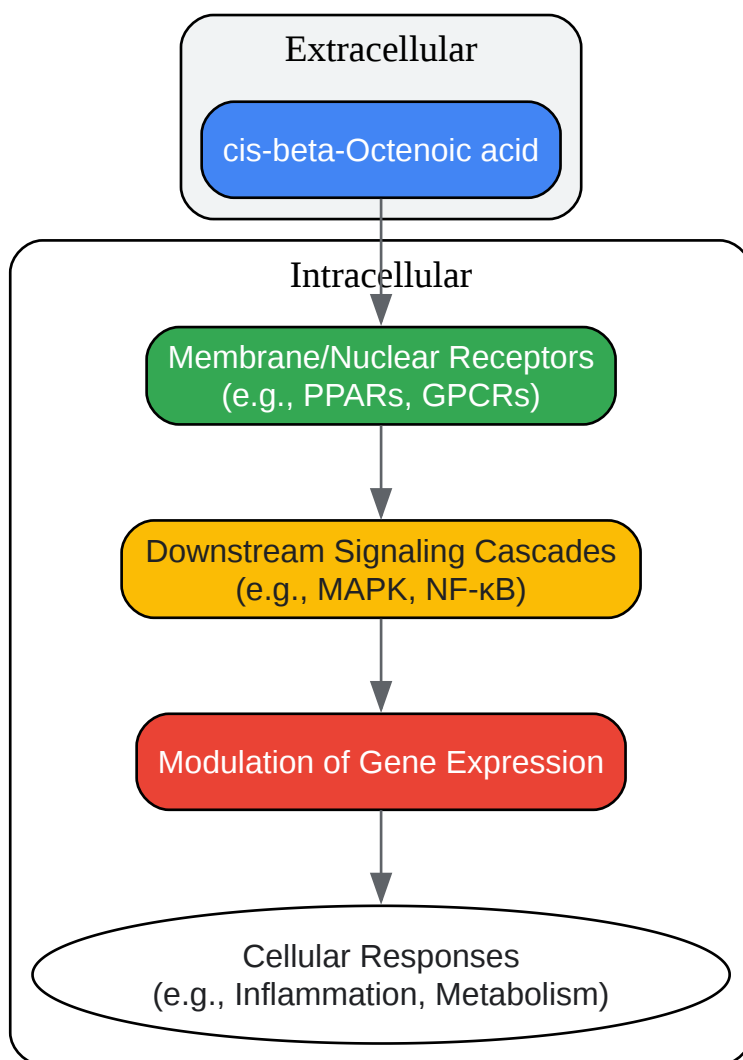
Biological Activity and Signaling Pathways

Currently, there is a lack of specific research detailing the biological activity and the precise signaling pathways modulated by **cis-beta-octenoic acid**. However, as a medium-chain fatty acid, its biological roles can be contextualized within the broader understanding of fatty acid metabolism and signaling.

Fatty acids are integral components of cellular membranes, serve as energy sources, and act as signaling molecules that can influence various cellular processes.

Potential Areas of Biological Relevance:

- **Metabolic Pathways:** It is plausible that **cis-beta-octenoic acid** can be metabolized through beta-oxidation, contributing to cellular energy production.
- **Signaling Cascades:** Fatty acids are known to interact with various receptors and signaling proteins. Potential, though currently uninvestigated, signaling interactions for **cis-beta-octenoic acid** could involve pathways commonly affected by other fatty acids.



[Click to download full resolution via product page](#)

Caption: Putative signaling pathways potentially influenced by **cis-beta-Octenoic acid**.

It is important to emphasize that the involvement of **cis-beta-octenoic acid** in these specific pathways is speculative and requires experimental validation. The neuropharmacological effects of related terpenoids and the impact of other fatty acids on signaling pathways such as ERK/JNK/p38 suggest potential avenues for future research into the bioactivity of this compound.

Conclusion and Future Directions

This technical guide has consolidated the available information on **cis-beta-octenoic acid**, highlighting its chemical identity and providing a framework for its synthesis. A significant gap in the current scientific literature exists regarding its specific biological functions and the signaling pathways it may modulate. Future research should focus on developing and publishing detailed synthetic protocols to make this compound more accessible to the research community. Furthermore, comprehensive studies are needed to elucidate its biological activities, including its potential roles in cellular metabolism, signaling, and its pharmacological effects. Such investigations will be crucial in determining the potential applications of **cis-beta-octenoic acid** in drug development and other scientific disciplines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Signaling Pathways that Control Cell Proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CID 135471806 | C₈H₁₃O₂+ | CID 135471806 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Octenoic acid | C₈H₁₄O₂ | CID 15307 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to cis-beta-Octenoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15492334#cis-beta-octenoic-acid-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com